

Proper Disposal of TEMPONE-d16: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TEMPONE-d16

Cat. No.: B15555790

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Disclaimer: This document provides guidance on the proper disposal of **TEMPONE-d16** based on available data for its non-deuterated analog, TEMPONE (4-Oxo-TEMPO). No specific Safety Data Sheet (SDS) for **TEMPONE-d16** was found. Researchers should always consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and comply with all local, regional, and national regulations.

Essential Safety and Handling Precautions

TEMPONE and its derivatives are stable nitroxyl radicals. While a comprehensive hazard profile for **TEMPONE-d16** is not readily available, the non-deuterated form, TEMPONE (4-Oxo-TEMPO), is known to be harmful if swallowed and may cause an allergic skin reaction. Therefore, appropriate personal protective equipment (PPE), including nitrile gloves, safety glasses with side shields, and a lab coat, should be worn at all times when handling this compound. All manipulations should be performed in a certified chemical fume hood to minimize the risk of inhalation.

Summary of Physicochemical Data

The following table summarizes key quantitative data for TEMPONE (4-Oxo-TEMPO), the non-deuterated analog of **TEMPONE-d16**. This information is provided for reference in handling and storage.

| Property | Data |
|---------------------|--|
| Molecular Formula | C ₉ H ₁₆ NO ₂ |
| Molecular Weight | 170.23 g/mol |
| Appearance | Orange to red crystalline solid |
| Storage Temperature | 2-8°C |
| Solubility | Soluble in water (partially), acetone, DMSO, and 100% ethanol. |

Step-by-Step Disposal Protocol

The primary method for the disposal of **TEMPONE-d16** is to treat it as a hazardous chemical waste. Incineration by a licensed hazardous waste disposal company is the recommended method of destruction.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect any unused or expired **TEMPONE-d16** powder in its original container or a clearly labeled, sealed container. This includes any contaminated consumables such as weigh boats or pipette tips.
- **Liquid Waste:** Solutions containing **TEMPONE-d16** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Contaminated Materials:** Any materials, such as filter paper or bench liners, that are grossly contaminated with **TEMPONE-d16** should be collected and disposed of as solid hazardous waste.

2. Waste Minimization:

- Purchase only the quantity of **TEMPONE-d16** required for your experiments.
- Prepare solutions in the smallest necessary volumes to avoid excess waste.

3. Containerization and Labeling:

- All waste containers must be in good condition and compatible with the chemical.
- Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**TEMPONE-d16**"), and the associated hazards (e.g., "Harmful," "Skin Sensitizer").

4. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area.
- Ensure containers are tightly sealed to prevent leaks or spills.
- Store away from incompatible materials, such as strong oxidizing agents.

5. Arranging for Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with an accurate inventory of the waste being disposed of.

Emergency Spill Procedures

In the event of a spill:

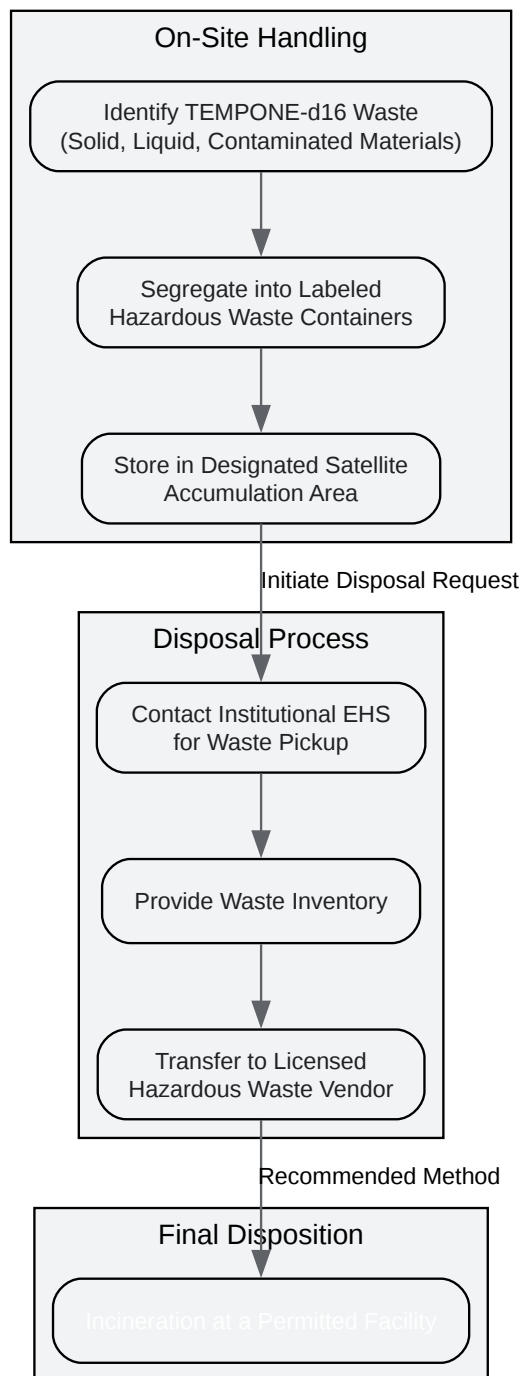
- Evacuate the immediate area if the spill is large or if there is a risk of airborne dust.
- Notify your supervisor and your institution's EHS department.
- Control the spill:
 - For small powder spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Decontaminate the spill area with an appropriate solvent and then wash with soap and water.

- Dispose of all cleanup materials as hazardous waste.

Disposal Workflow

The following diagram outlines the general workflow for the proper disposal of **TEMPONE-d16**.

TEMPONE-d16 Disposal Workflow



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Caption: Workflow for the proper disposal of **TEMPONE-d16**.

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